

Core Physical and Chemical Properties of 4-Heptenal

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Compound of Interest

Compound Name: 4-Heptenal

Cat. No.: B13408354

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Molecular Formula: C₇H₁₂O Molecular Weight: 112.17 g/mol Appearance: Clear to light yellow liquid.^[1] Odor: Fatty, green, and creamy in dilution.

Solubility Profile of 4-Heptenal

The solubility of an aldehyde is largely dictated by its carbon chain length. Aldehydes with shorter carbon chains (fewer than five carbons) are generally soluble in water due to the polarity of the carbonyl group and its ability to form hydrogen bonds with water molecules.^{[2][3][4][5][6]} As the carbon chain length increases, the nonpolar hydrocarbon portion of the molecule becomes more dominant, leading to decreased aqueous solubility.^{[2][3][4][5]} **4-Heptenal**, with its seven-carbon backbone, exhibits limited solubility in water but is generally soluble in organic solvents.^{[1][7][8]}

Quantitative Solubility Data

A comprehensive, experimentally determined dataset for the solubility of **4-Heptenal** in a wide range of solvents is not readily available in the public domain. However, the following table summarizes the available quantitative and qualitative data.

Solvent Classification	Solvent	Solubility	Temperature (°C)	Notes
Polar Protic	Water	1810 mg/L	25	Estimated value for (Z)-4-Heptenal.[9] Other sources describe it as insoluble.[1][7][8]
Ethanol (Alcohol)	Soluble	Not Specified	[1][7][8][9]	
Polar Aprotic	Dimethyl Sulfoxide (DMSO)	Sparingly Soluble	Not Specified	[10]
Ethyl Acetate	Soluble	Not Specified	[10]	
Non-Polar	Chloroform	Soluble	Not Specified	[10]
Fixed Oils	Soluble	Not Specified	[1][9]	

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a liquid analyte like **4-Heptenal** in various solvents. This method is adapted from established procedures for determining liquid-liquid solubility and partition coefficients, such as the shake-flask method described in OECD Guideline 107.[11][12]

Objective

To determine the saturation concentration of **4-Heptenal** in a selection of solvents at a controlled temperature.

Materials

- **4-Heptenal** (high purity)
- Selected solvents (e.g., water, ethanol, hexane, acetone) of analytical grade

- Volumetric flasks
- Pipettes
- Glass vials with screw caps
- Thermostatic shaker or water bath
- Centrifuge
- Analytical balance
- Gas chromatograph with a flame ionization detector (GC-FID) or other suitable analytical instrument for quantification.

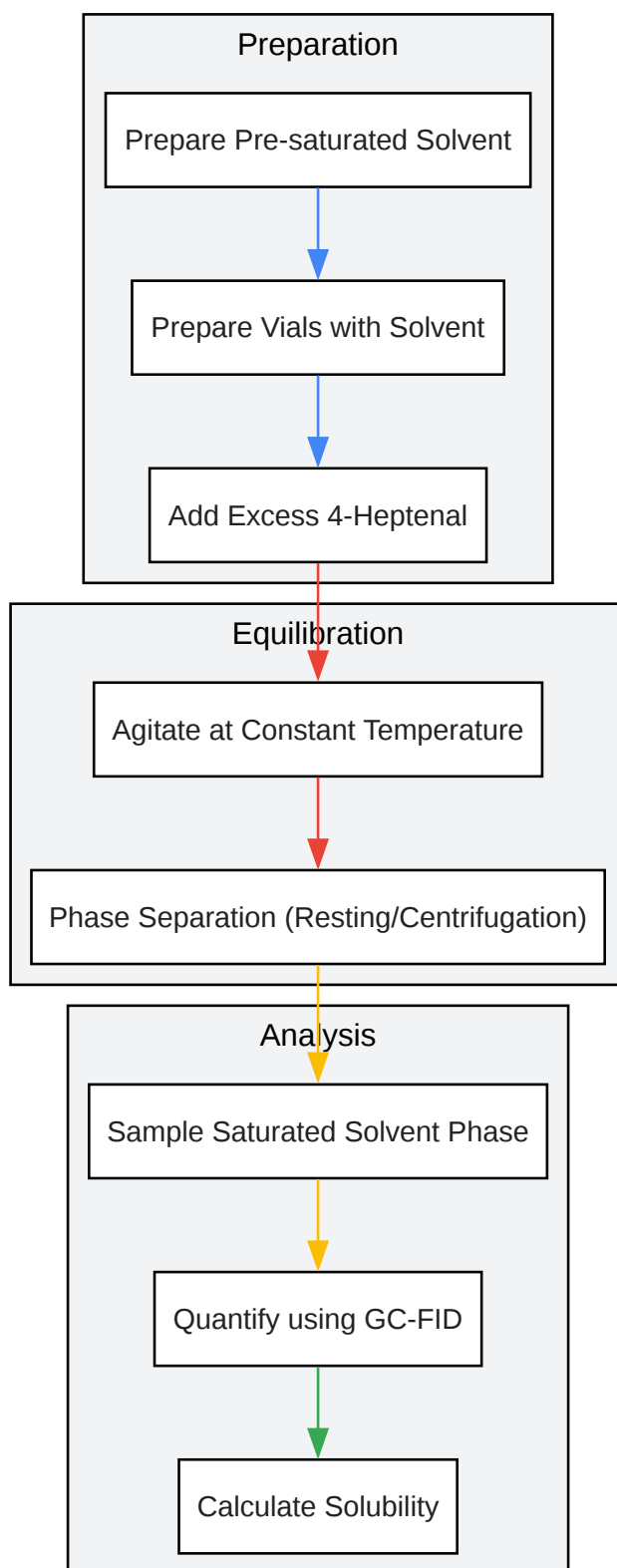
Procedure

- Preparation of Solvent: Saturate the chosen solvent with **4-Heptenal** by mixing a small amount of **4-Heptenal** with the solvent and stirring for a prolonged period. This pre-saturation helps to minimize volume changes upon mixing.
- Sample Preparation: In a series of glass vials, add a known volume of the pre-saturated solvent.
- Addition of Analyte: Add an excess amount of **4-Heptenal** to each vial. The excess is crucial to ensure that a saturated solution is formed.
- Equilibration: Seal the vials and place them in a thermostatic shaker set to a constant temperature (e.g., 25°C). Agitate the vials for a sufficient period (e.g., 24-48 hours) to allow the system to reach equilibrium. Preliminary studies may be needed to determine the optimal equilibration time.
- Phase Separation: After equilibration, allow the vials to stand undisturbed at the same constant temperature to allow for the separation of the excess **4-Heptenal** (undissolved phase) from the saturated solvent phase. If necessary, centrifugation at the same temperature can be used to facilitate a clear separation.

- Sampling: Carefully extract an aliquot from the saturated solvent phase, ensuring that none of the undissolved **4-Heptenal** is collected.
- Quantification: Prepare a series of calibration standards of **4-Heptenal** in the chosen solvent. Analyze both the standards and the collected sample from the saturated solution using a suitable analytical method like GC-FID.
- Data Analysis: From the calibration curve, determine the concentration of **4-Heptenal** in the collected aliquot. This concentration represents the solubility of **4-Heptenal** in that solvent at the specified temperature. The experiment should be repeated at least in triplicate to ensure the reliability of the results.

Experimental Workflow Diagram

The following diagram illustrates the logical steps for the experimental determination of **4-Heptenal** solubility.



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Workflow for determining the solubility of **4-Heptenal**.

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